

Application Notes and Protocols: ONC213

Colony Formation Assay in Primary AML Samples

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Compound of Interest

Compound Name: ONC213

Cat. No.: B13145634

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These application notes provide a comprehensive overview and detailed protocols for assessing the efficacy of **ONC213** in primary Acute Myeloid Leukemia (AML) samples using a colony formation assay. **ONC213** is an orally active inhibitor of α -ketoglutarate dehydrogenase (α KGDH) that has demonstrated potent antileukemic activity, particularly against leukemia stem cells (LSCs), while exhibiting minimal toxicity to normal hematopoietic cells.^{[1][2]} This document outlines the underlying mechanism of **ONC213**, its effects on AML colony formation, and a step-by-step guide for conducting the assay.

Introduction

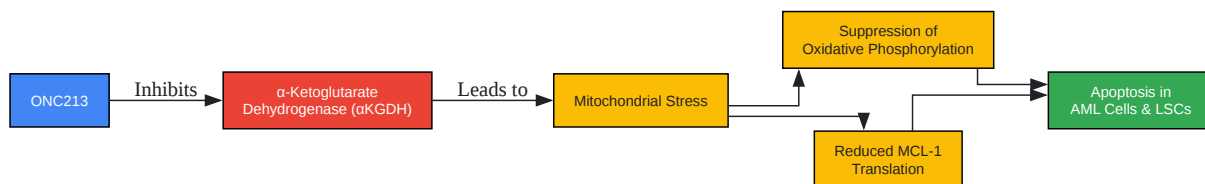
Acute Myeloid Leukemia (AML) is a hematologic malignancy characterized by the rapid growth of abnormal myeloid cells in the bone marrow and blood. A significant challenge in AML treatment is the persistence of leukemia stem cells (LSCs), which are often resistant to conventional chemotherapy and are a primary cause of relapse.^{[3][4]} **ONC213** represents a promising therapeutic agent that targets the metabolic vulnerabilities of AML cells. By inhibiting α KGDH, **ONC213** disrupts mitochondrial respiration, leading to mitochondrial stress and apoptosis.^{[1][2][5]} This mechanism is particularly effective in AML cells that are highly dependent on oxidative phosphorylation for energy.^[1] Furthermore, **ONC213** has been shown

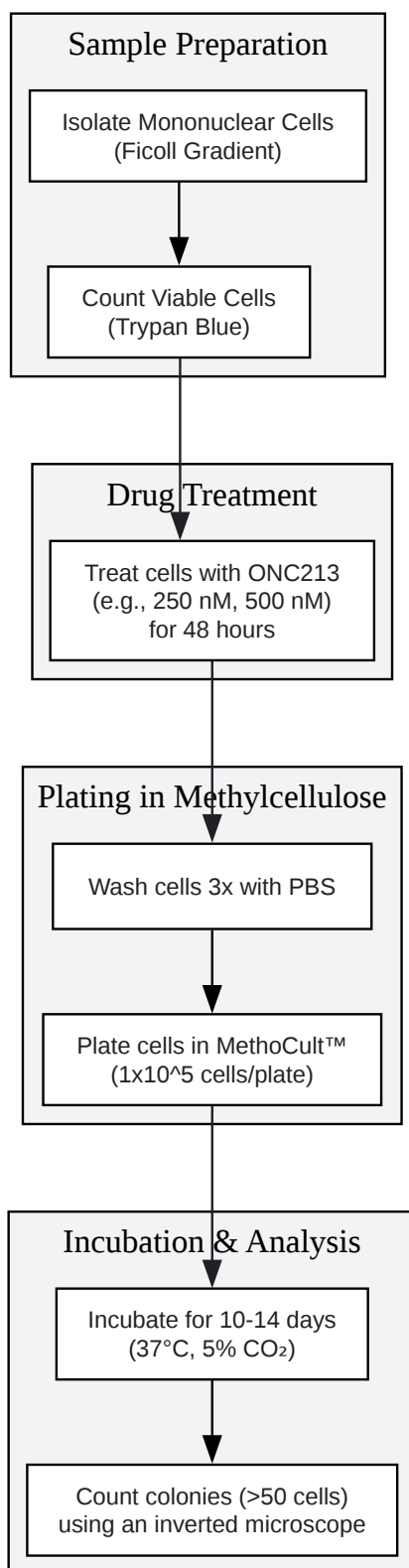
to reduce the expression of MCL-1, a key anti-apoptotic protein that contributes to venetoclax resistance.[1][2][3]

The colony formation assay, or clonogenic assay, is a critical in vitro method to evaluate the ability of a single cell to proliferate and form a colony of at least 50 cells. This assay is instrumental in assessing the long-term survival and proliferative capacity of cancer cells after therapeutic intervention and provides valuable insights into the potential of a compound to eradicate the LSC population.[6][7]

Mechanism of Action of ONC213 in AML

ONC213's primary mechanism of action in AML involves the inhibition of α -ketoglutarate dehydrogenase (α KGDH), a critical enzyme in the Krebs cycle. This inhibition leads to a cascade of downstream effects that ultimately result in the selective killing of AML cells, including LSCs.





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